

IUPAC name for 3-Bromobenzotrifluoride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromobenzotrifluoride

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An In-depth Technical Guide to 1-Bromo-3-(trifluoromethyl)benzene

This guide provides a comprehensive overview of 1-bromo-3-(trifluoromethyl)benzene, a significant chemical intermediate in various industrial applications. The document details its chemical properties, synthesis protocols, safety information, and its role in modern organic synthesis, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

The IUPAC name for **3-Bromobenzotrifluoride** is 1-bromo-3-(trifluoromethyl)benzene.^{[1][2]} It is also commonly known by synonyms such as 3-Bromo- α,α,α -trifluorotoluene and m-Bromobenzotrifluoride.^{[2][3][4][5][6]} This compound is a colorless to slightly yellow liquid.^[1]

Physicochemical Data

A summary of the key physicochemical properties of 1-bromo-3-(trifluoromethyl)benzene is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ BrF ₃	[2] [3] [4]
Molecular Weight	225.01 g/mol	[2] [3] [4]
CAS Number	401-78-5	[1] [3] [4]
Boiling Point	151-152 °C	[4] [7]
Melting Point	1 °C	[8]
Density	1.613 g/mL at 25 °C	[4] [7]
Refractive Index	n _{20/D} 1.473	[4] [7]
Flash Point	43 °C (109.4 °F) - closed cup	[4] [8]
Solubility	Sparingly soluble in water.	[1]

Safety and Handling

1-bromo-3-(trifluoromethyl)benzene is considered a hazardous chemical and requires careful handling.[\[5\]](#) It is a flammable liquid and vapor and causes skin and serious eye irritation.[\[5\]](#)[\[8\]](#)

Hazard Information

Hazard	Description
GHS Pictograms	GHS02 (Flammable)
Signal Word	Warning
Hazard Statements	H226: Flammable liquid and vapor.
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[4] P280: Wear protective gloves/protective clothing/eye protection/face protection.[9] P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.[9] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]

Storage and Handling

Store in a cool, dry, and well-ventilated place away from sources of ignition.[9][10] Containers should be kept tightly closed and grounded.[8][9] Use personal protective equipment (PPE) such as eye shields, gloves, and appropriate respiratory protection.[4][5]

Experimental Protocols: Synthesis

Several methods are employed for the industrial synthesis of 1-bromo-3-(trifluoromethyl)benzene.

Synthesis from m-Aminobenzotrifluoride (Diazotization)

This method involves the diazotization of m-aminobenzotrifluoride followed by a Sandmeyer-type reaction.

Protocol:

- Slowly add m-aminobenzotrifluoride to hydrobromic acid with stirring, maintaining the temperature below 50°C.

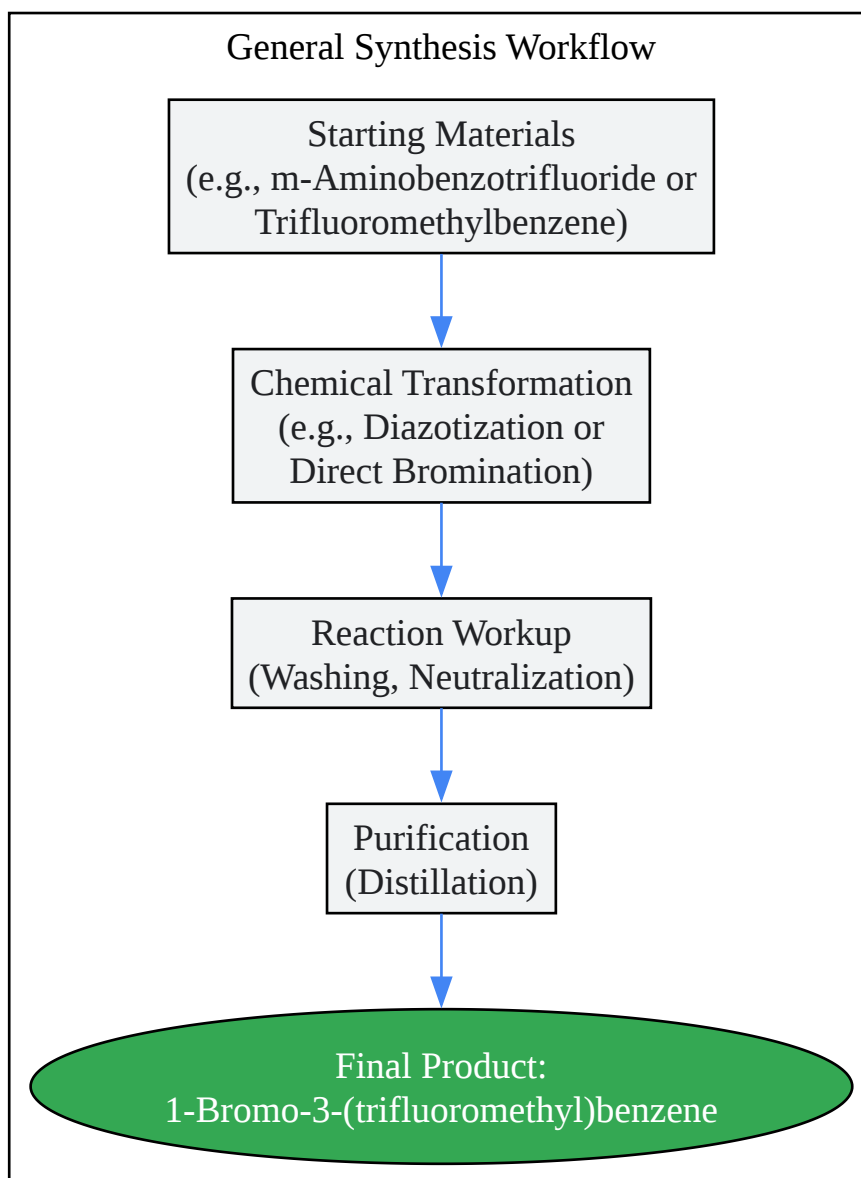
- Cool the mixture and add a sodium nitrite solution, keeping the temperature below 10°C to facilitate diazotization.
- Add the resulting diazonium salt solution to a boiling solution of cuprous bromide in hydrobromic acid.
- Commence steam distillation to isolate the organic product.
- Separate the organic layer from the distillate and wash it sequentially with concentrated sulfuric acid, water, dilute lye, and finally with water until neutral.
- Dry the organic layer with anhydrous calcium chloride.
- Purify the product by vacuum distillation, collecting the fraction at 73-74.5°C (6.0 kPa).[\[1\]](#)

Direct Bromination of Trifluoromethylbenzene

This approach involves the electrophilic aromatic substitution of trifluoromethylbenzene.

Protocol:

- Charge a reactor with trifluoromethylbenzene and an iron-based catalyst (e.g., iron powder or iron sulfide), where the catalyst mass is a small percentage of the substrate.[\[1\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Add hydrobromic acid and sulfuric acid to the mixture.[\[11\]](#)[\[14\]](#)
- Control the reaction temperature (typically between 5-15°C) while adding a brominating agent, such as bromine or a sodium chlorite solution.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- After the addition is complete, maintain the temperature for a period before potentially heating to complete the reaction.[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Allow the mixture to stand and separate into organic and aqueous phases.
- Wash the organic phase to neutrality and dry it to obtain the crude product.
- Purify by reduced pressure distillation to yield 1-bromo-3-(trifluoromethyl)benzene.[\[11\]](#)[\[14\]](#)



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A generalized workflow for the synthesis of 1-bromo-3-(trifluoromethyl)benzene.

Applications in Organic Synthesis

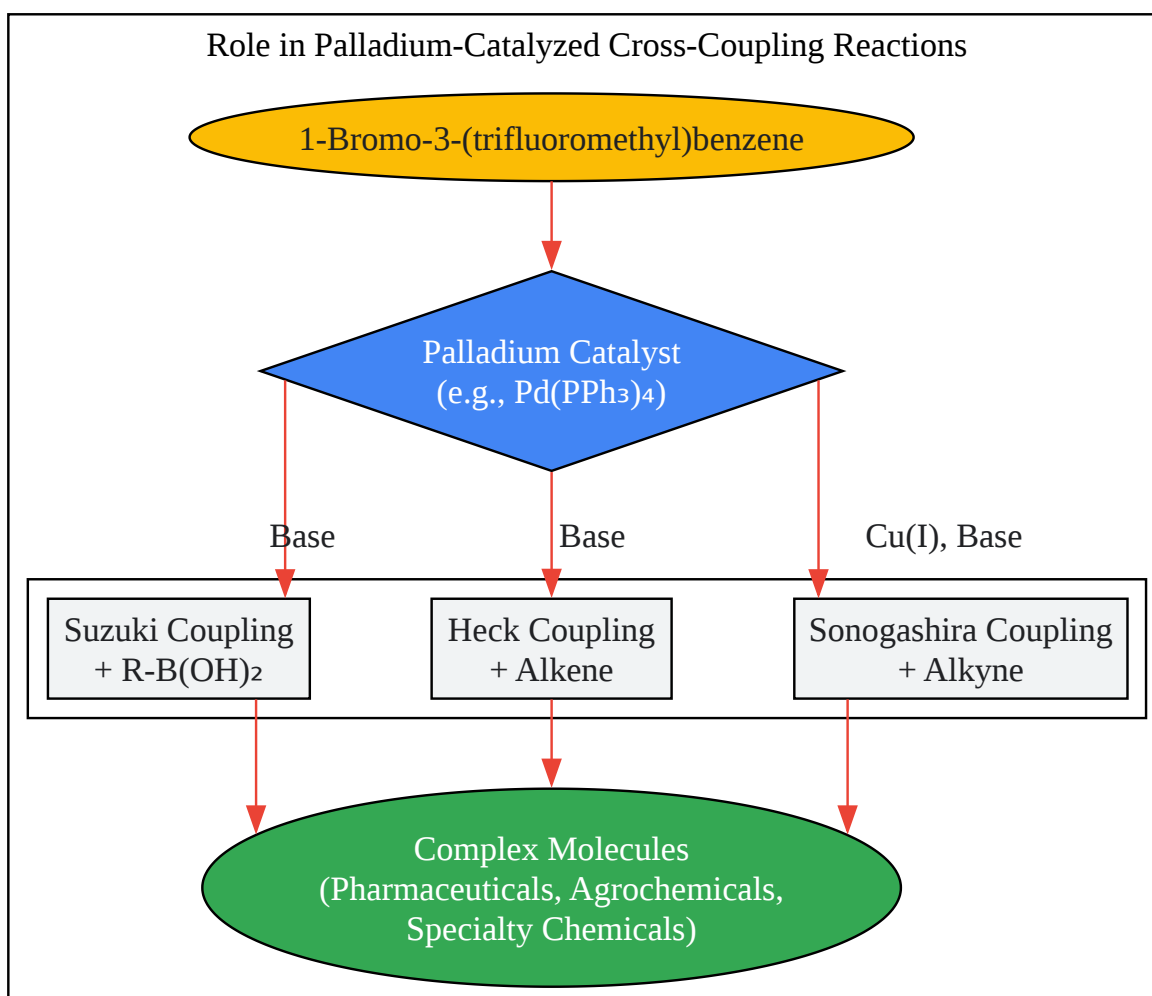
1-bromo-3-(trifluoromethyl)benzene is a versatile building block, primarily due to the presence of the bromine atom, which serves as a handle for various cross-coupling reactions, and the trifluoromethyl group, which can enhance the properties of the final molecule.[3][15]

Role in Cross-Coupling Reactions

The compound is an excellent substrate for palladium-catalyzed cross-coupling reactions, which are fundamental for forming new carbon-carbon and carbon-heteroatom bonds.^{[15][16]} These reactions include:

- Suzuki-Miyaura Coupling: Reaction with boronic acids or esters.
- Heck Coupling: Reaction with alkenes.
- Sonogashira Coupling: Reaction with terminal alkynes.

These synthetic routes are crucial for constructing complex molecular architectures found in pharmaceuticals and agrochemicals.^[15]



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Schematic of key cross-coupling reactions involving the title compound.

Pharmaceutical and Agrochemical Intermediate

This compound is a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs) and agrochemicals.[1][15] The trifluoromethyl group is often incorporated into drug candidates to improve metabolic stability, lipophilicity, and binding affinity.[15] A notable application is in the synthesis of the weight-loss drug fenfluramine.[1]

Materials Science

In materials science, 1-bromo-3-(trifluoromethyl)benzene is used in the formulation of advanced materials, including specialty polymers and coatings.[3] The fluorinated nature of the molecule contributes to enhanced chemical resistance and thermal stability in the resulting products.[3]

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- To cite this document: BenchChem. [IUPAC name for 3-Bromobenzotrifluoride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045179#iupac-name-for-3-bromobenzotrifluoride]

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